

Molecular weight and formula of tert-butyl 4-nitrobenzoate

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Compound of Interest

Compound Name: *Tert-butyl 4-nitrobenzoate*

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An In-depth Technical Guide to tert-Butyl 4-Nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and reactivity of **tert-butyl 4-nitrobenzoate**. The information is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development.

Core Molecular Information

Tert-butyl 4-nitrobenzoate is an ester of 4-nitrobenzoic acid and tert-butanol. It is a valuable intermediate in organic synthesis, often utilized in the preparation of more complex molecules. [\[1\]](#)

Chemical Formula and Structure

The chemical formula for **tert-butyl 4-nitrobenzoate** is $C_{11}H_{13}NO_4$. [\[2\]](#)[\[3\]](#) Its structure consists of a tert-butyl group attached to the carboxylate of a 4-nitrobenzoate moiety.

Molecular Weight

The molecular weight of **tert-butyl 4-nitrobenzoate** has been calculated and reported with minor variations. The computed molecular weight is 223.22 g/mol [\[2\]](#) Other sources report values of 223.228 g/mol and 223.231 g/mol [\[3\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **tert-butyl 4-nitrobenzoate** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[2] [3]
Molecular Weight	223.22 g/mol	[2]
Monoisotopic Mass	223.08445790 Da	[2]
Topological Polar Surface Area	72.1 Å ²	[2]
Complexity	269	[2]
Rotatable Bond Count	3	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	4	[3]

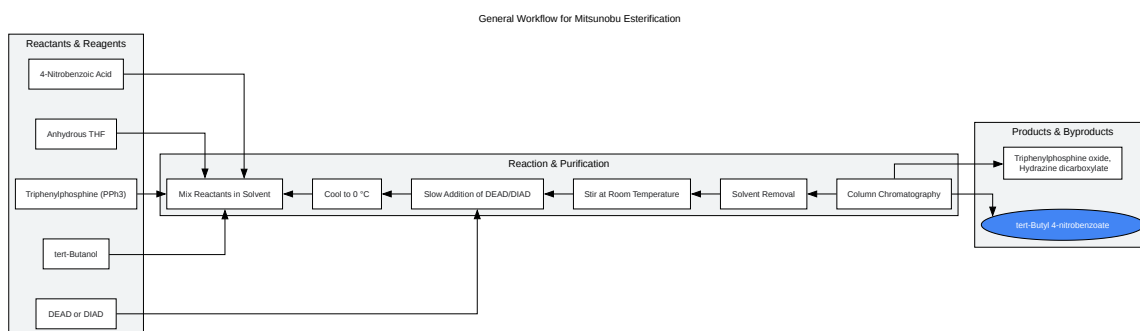
Experimental Protocols

Synthesis of tert-Butyl 4-Nitrobenzoate via Mitsunobu Reaction

The Mitsunobu reaction provides a reliable method for the synthesis of esters, including **tert-butyl 4-nitrobenzoate**, from an alcohol and a carboxylic acid with inversion of stereochemistry at the alcohol carbon.[\[4\]](#)[\[5\]](#)[\[6\]](#) This method is particularly useful for sterically hindered alcohols.[\[7\]](#)[\[8\]](#)

General Procedure:

- In a round-bottomed flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-nitrobenzoic acid, tert-butanol, and triphenylphosphine in a suitable anhydrous solvent such as tetrahydrofuran (THF).^[7]
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add a solution of diethyl azodicarboxylate (DEAD) or diisopropyl azodicarboxylate (DIAD) in THF to the stirred mixture.^[4] Maintain the temperature below 10 °C during the addition.^[7]
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours or until the reaction is complete as monitored by thin-layer chromatography (TLC).^[4]
- Upon completion, the reaction mixture can be worked up by removing the solvent under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure **tert-butyl 4-nitrobenzoate**.^[7]



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Caption: Workflow for the synthesis of **tert-butyl 4-nitrobenzoate** using the Mitsunobu reaction.

Spectroscopic Data

Spectroscopic techniques are essential for the structural elucidation and characterization of **tert-butyl 4-nitrobenzoate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** In the proton NMR spectrum, the tert-butyl group typically exhibits a sharp singlet around 1.6 ppm. The aromatic protons of the 4-nitrobenzoate moiety appear as two doublets in the downfield region, typically between 7.5 and 8.5 ppm, due to the electron-withdrawing effect of the nitro group and the ester functionality.
- ^{13}C NMR:** The carbon NMR spectrum will show a signal for the quaternary carbon of the tert-butyl group around 82 ppm and the methyl carbons around 28 ppm. The aromatic carbons will appear in the range of 120-155 ppm, with the carbon attached to the nitro group being the most downfield. The carbonyl carbon of the ester will be observed around 164 ppm.

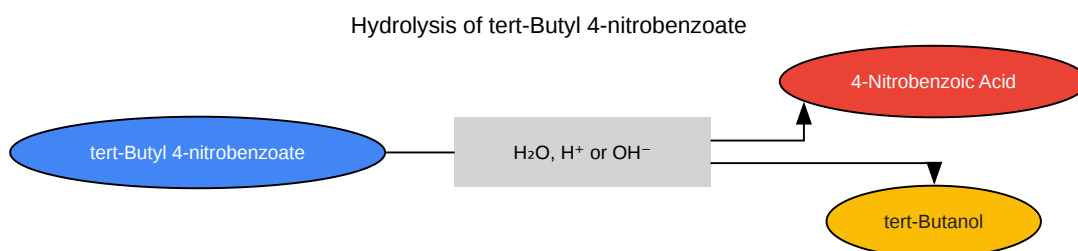
Mass Spectrometry (MS)

Gas chromatography-mass spectrometry (GC-MS) is a common technique for the analysis of **tert-butyl 4-nitrobenzoate**. The electron ionization (EI) mass spectrum is expected to show a molecular ion peak (M^+) at m/z 223. A prominent peak at m/z 57, corresponding to the stable tert-butyl cation ($[\text{C}(\text{CH}_3)_3]^+$), is also expected due to the facile cleavage of the ester bond.

Reactivity and Applications

Hydrolysis

The ester linkage in **tert-butyl 4-nitrobenzoate** can be hydrolyzed under acidic or basic conditions to yield 4-nitrobenzoic acid and tert-butanol. The tert-butyl group is known to be labile under strong acidic conditions.



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Caption: Reaction scheme for the hydrolysis of **tert-butyl 4-nitrobenzoate**.

Applications in Organic Synthesis

Tert-butyl 4-nitrobenzoate serves as a useful intermediate in organic synthesis. The nitro group can be reduced to an amine, providing a route to 4-aminobenzoate derivatives. The tert-butyl ester can act as a protecting group for the carboxylic acid, which can be removed under specific acidic conditions. Nitro compounds, in general, are versatile building blocks for the synthesis of pharmaceutically relevant substances.^[9]

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References

- 1. Tert-butyl 4-nitrobenzoate [myskinrecipes.com]
- 2. Tert-butyl 4-nitrobenzoate | C₁₁H₁₃NO₄ | CID 283005 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. Mitsunobu reaction - Wikipedia [en.wikipedia.org]
- 5. glaserr.missouri.edu [glaserr.missouri.edu]
- 6. Mitsunobu Reaction [organic-chemistry.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- 8. Mitsunobu Reaction: A Powerful Tool for the Synthesis of Natural Products: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 9. frontiersin.org [frontiersin.org]
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